

Physical and spectral data of 5-Chlorothiophene-2-carbonyl chloride

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Compound of Interest

Compound Name: 5-Chlorothiophene-2-carbonyl
chloride

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5-Chlorothiophene-2-carbonyl chloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive physical and spectral data for **5-Chlorothiophene-2-carbonyl chloride**, a key intermediate in the synthesis of pharmaceuticals, such as the anticoagulant Rivaroxaban, and other fine chemicals.^{[1][2]} This document outlines detailed experimental protocols for its synthesis and characterization, facilitating its application in research and development.

Core Physical and Chemical Properties

5-Chlorothiophene-2-carbonyl chloride is a light orange to yellow, or even green, clear liquid at room temperature. It is sensitive to moisture and should be stored under an inert atmosphere at 2-8°C.

Property	Value
Molecular Formula	C ₅ H ₂ Cl ₂ OS
Molecular Weight	181.04 g/mol
CAS Number	42518-98-9
Melting Point	4 °C
Boiling Point	122-127 °C / 16 Torr
Density	1.5 g/cm ³
Refractive Index	n _{20/D} 1.61
Appearance	Light orange to yellow to green clear liquid

Spectral Data Analysis

Detailed spectral data is crucial for the identification and purity assessment of **5-Chlorothiophene-2-carbonyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Type	Solvent	Chemical Shift (δ) and Coupling Constant (J)
¹ H NMR	CDCl ₃	δ = 7.80 (d, J = 4 Hz, 1H), 7.06 (d, J = 4 Hz, 1H)[3]
¹³ C NMR	CDCl ₃	δ = 158.5, 143.1, 137.5, 134.9, 128.3[3]

Mass Spectrometry (MS)

Technique	Key m/z Values
GC-MS (EI ⁺)	180, 182, 184[4]

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) spectroscopy is a valuable tool for monitoring the synthesis of **5-Chlorothiophene-2-carbonyl chloride** from its carboxylic acid precursor. The key transformation to observe is the disappearance of the broad O-H stretching band of the carboxylic acid (around 2500–3000 cm^{-1}) and the appearance of a sharp, strong C=O stretching band for the carbonyl chloride at a higher wavenumber (approximately 1800 cm^{-1}).
[5]

Experimental Protocols

The most common and well-documented method for the synthesis of **5-Chlorothiophene-2-carbonyl chloride** is the chlorination of 5-chloro-2-thiophenecarboxylic acid.
[5]

Synthesis of 5-Chlorothiophene-2-carbonyl chloride using Thionyl Chloride

This protocol describes the synthesis using thionyl chloride as the chlorinating agent in a nonpolar solvent.
[6]

Materials:

- 5-chloro-2-thiophenecarboxylic acid
- Thionyl chloride (SOCl_2)
- Dichloromethane (CH_2Cl_2) or another suitable nonpolar solvent
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Inert gas (e.g., Nitrogen or Argon)

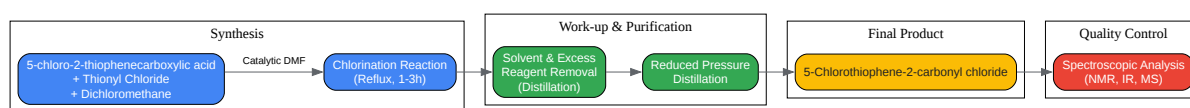
Procedure:

- In a dry reaction vessel equipped with a stirrer and under an inert gas atmosphere, add 5-chloro-2-thiophenecarboxylic acid and dichloromethane.
- Add a catalytic amount of N,N-Dimethylformamide (DMF).
[7]
- Cool the mixture to a temperature below 0°C using an ice bath.
[6]

- Slowly add thionyl chloride (a molar excess, typically 1.1-1.3 equivalents) to the reaction mixture, maintaining the temperature below 0°C.[6][7]
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 10-30 minutes.[6]
- Heat the mixture to reflux and maintain for 1-3 hours.[6] The reaction progress can be monitored by FT-IR spectroscopy for the disappearance of the carboxylic acid's O-H stretch.[5][7]
- Once the reaction is complete, remove the solvent and excess thionyl chloride by distillation.[4]
- The crude product is then purified by reduced pressure distillation (80-90 °C/5 mmHg) to yield **5-Chlorothiophene-2-carbonyl chloride** as a colorless to pale yellow liquid.[4] This method often results in high yield and purity, potentially avoiding the need for further purification.[6]

Synthesis and Purification Workflow

The following diagram illustrates the key steps in the synthesis and purification of **5-Chlorothiophene-2-carbonyl chloride**.



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Caption: Synthesis and Purification Workflow for **5-Chlorothiophene-2-carbonyl chloride**.

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